

# An In-depth Technical Guide to Solvent Brown 53: Chemical Structure and Synthesis

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## Compound of Interest

Compound Name: Solvent brown 53

Cat. No.: B3371232

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, synthesis, and physicochemical properties of **Solvent Brown 53** (C.I. 48525; CAS No. 64696-98-6). The information is intended for researchers, scientists, and professionals in drug development and related fields who require a detailed understanding of this compound.

## Chemical Structure and Identification

**Solvent Brown 53** is a metal complex dye, specifically a nickel(II) complex of a Schiff base ligand. The ligand is formed from the condensation of diaminomaleonitrile with two equivalents of 2-hydroxybenzaldehyde (salicylaldehyde). The systematic name for the complex is [2,3-bis[[[(2-hydroxyphenyl)methylene]amino]but-2-enedinitrilato(2-)]nickel.

The coordination of the nickel(II) ion with the tetradentate  $N_2O_2$  Schiff base ligand results in a square planar geometry. This structure confers high thermal stability and light fastness to the dye.

While some literature may refer to a metal-free azomethine compound with the molecular formula  $C_{18}H_{12}N_4O_2$ , the commercially available **Solvent Brown 53** is the nickel complex with the molecular formula  $C_{18}H_{10}N_4NiO_2$ .<sup>[1][2][3]</sup>

## Chemical Structure Diagram

Caption: Chemical structure of **Solvent Brown 53**.

## Physicochemical Properties

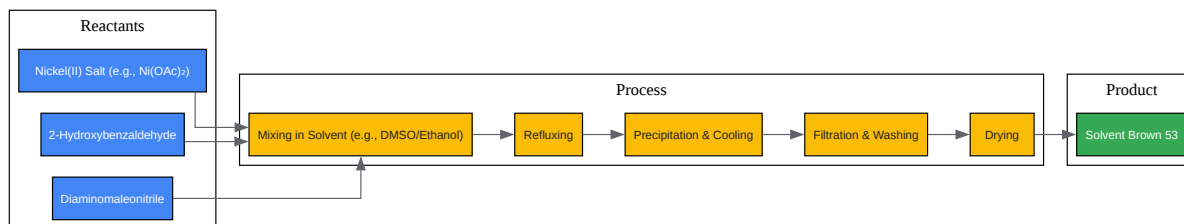
A summary of the key physicochemical properties of **Solvent Brown 53** is presented in the table below.

Property	Value	Reference
C.I. Name	Solvent Brown 53	[4]
C.I. Number	48525	[4]
CAS Number	64696-98-6	[4]
Molecular Formula	C <sub>18</sub> H <sub>10</sub> N <sub>4</sub> NiO <sub>2</sub>	[1][2][3]
Molecular Weight	373.00 g/mol	[2][3]
Appearance	Dark reddish-brown powder	[1]
Melting Point	>350 °C	[1]
Solubility	Soluble in organic solvents, insoluble in water.	

## Synthesis of Solvent Brown 53

The synthesis of **Solvent Brown 53** is achieved through a one-pot reaction involving the condensation of diaminomaleonitrile and 2-hydroxybenzaldehyde in the presence of a nickel(II) salt. The general workflow for this synthesis is depicted below.

## Synthesis Workflow



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## References

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